

# Eg5 Inhibitor V, trans-24 stock solution preparation and storage.

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## Compound of Interest

Compound Name: *Eg5 Inhibitor V, trans-24*

Cat. No.: *B1600938*

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## Application Notes and Protocols for Eg5 Inhibitor V, trans-24

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation and storage of stock solutions of **Eg5 Inhibitor V, trans-24**, a potent and specific inhibitor of the mitotic kinesin Eg5. Adherence to these guidelines is crucial for ensuring the stability, activity, and reliable performance of the compound in experimental settings.

## Product Information

**Eg5 Inhibitor V, trans-24** is a cell-permeable small molecule that specifically targets Eg5, a motor protein essential for the formation of the bipolar mitotic spindle during cell division.<sup>[1][2][3]</sup> By inhibiting Eg5, this compound induces mitotic arrest, making it a valuable tool for cancer research and drug development.<sup>[1][2][4][5]</sup>

## Chemical and Physical Properties

A summary of the key chemical and physical properties of **Eg5 Inhibitor V, trans-24** is presented in Table 1.

Property	Value
CAS Number	869304-55-2[2][5][6][7]
Molecular Formula	C <sub>26</sub> H <sub>21</sub> N <sub>3</sub> O <sub>3</sub> [2][4][5][6][7]
Molecular Weight	423.46 g/mol [2][4][5][6][7]
Purity	>98%[8]
Appearance	Solid[3][5]
IC <sub>50</sub>	0.65 μM for Eg5[1][2][4][9]

## Stock Solution Preparation

The recommended solvent for preparing stock solutions of **Eg5 Inhibitor V, trans-24** is Dimethyl Sulfoxide (DMSO).[4][6][7][8][9]

## Materials Required

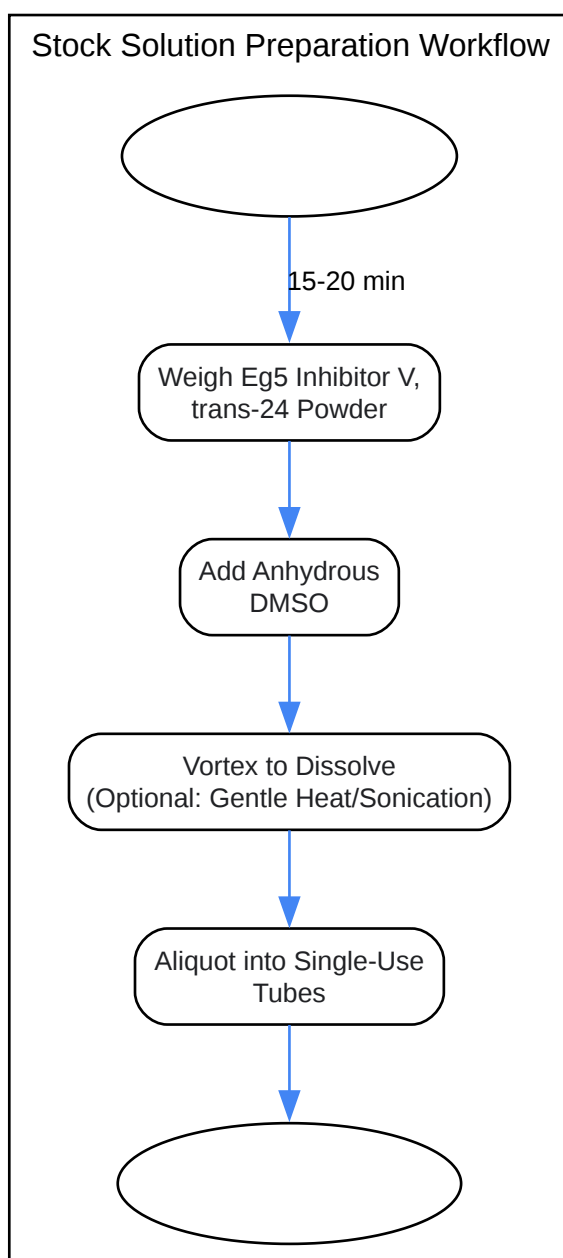
- **Eg5 Inhibitor V, trans-24** (powder)
- Anhydrous/molecular sieve-dried DMSO
- Sterile, polypropylene microcentrifuge tubes
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Optional: Water bath or sonicator

## Protocol for Preparing a 10 mM DMSO Stock Solution

- **Equilibrate:** Allow the vial of powdered **Eg5 Inhibitor V, trans-24** to equilibrate to room temperature for 15-20 minutes before opening to prevent condensation.
- **Weighing:** Accurately weigh the desired amount of the compound. For example, to prepare 1 mL of a 10 mM stock solution, use 4.23 mg of **Eg5 Inhibitor V, trans-24**.

- Solvent Addition: Add the appropriate volume of anhydrous DMSO to the vial. For a 10 mM stock solution from 4.23 mg of powder, add 1 mL of DMSO.
- Dissolution: Cap the vial tightly and vortex thoroughly for 1-2 minutes to dissolve the compound. Gentle warming in a 37°C water bath or brief sonication can be used to aid dissolution if necessary.<sup>[9]</sup> Visually inspect the solution to ensure complete dissolution.
- Aliquoting: To avoid repeated freeze-thaw cycles, which can degrade the compound, it is highly recommended to aliquot the stock solution into smaller, single-use volumes in sterile polypropylene tubes.<sup>[1][9]</sup>

The following diagram outlines the key steps in the stock solution preparation workflow.



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Caption: Workflow for preparing **Eg5 Inhibitor V, trans-24** stock solution.

## Storage and Stability

Proper storage is critical to maintain the integrity and activity of **Eg5 Inhibitor V, trans-24**.

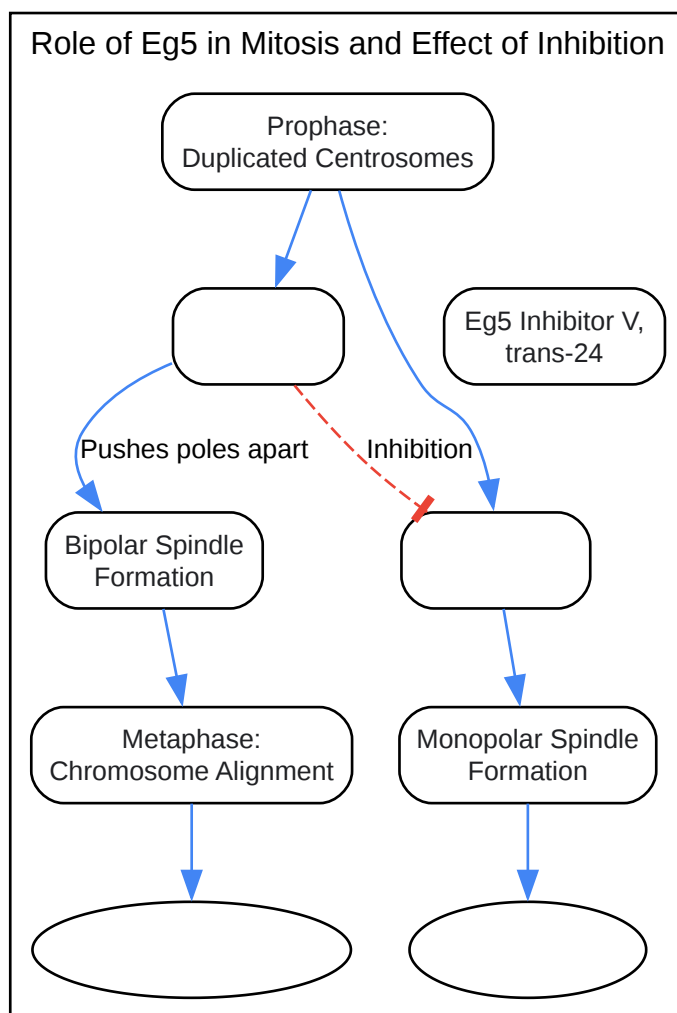
Form	Storage Temperature	Stability
Powder	-20°C	Up to 3 years[1][2][4]
4°C	Up to 2 years[1][2]	
In DMSO	-80°C	Up to 6 months[1][2][9]
-20°C	Up to 1 month[1][2][9]	

Note: For long-term storage of the stock solution, -80°C is recommended. Avoid repeated freeze-thaw cycles.

## Mechanism of Action: Eg5 Signaling Pathway

Eg5 is a plus-end directed motor protein that plays a pivotal role in mitosis. It forms a homotetramer that can crosslink and slide antiparallel microtubules apart. This action generates an outward pushing force that is essential for the separation of centrosomes and the formation and maintenance of a bipolar spindle. Inhibition of Eg5's ATPase activity prevents this process, leading to the formation of a monopolar spindle, which in turn activates the spindle assembly checkpoint and induces mitotic arrest.

The diagram below illustrates the role of Eg5 in mitosis and the effect of its inhibition.



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## References

- 1. Non-canonical functions of the mitotic kinesin Eg5 - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. scbt.com [scbt.com]

- 4. Kinesin molecular motor Eg5 functions during polypeptide synthesis - PMC [pmc.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. Novel Allosteric Pathway of Eg5 Regulation Identified through Multivariate Statistical Analysis of Hydrogen-Exchange Mass Spectrometry (HX-MS) Ligand Screening Data - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Eg5 inhibitors have contrasting effects on microtubule stability and metaphase spindle integrity - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Insights into the Molecular Mechanisms of Eg5 Inhibition by (+)-Morelloflavone - PMC [pmc.ncbi.nlm.nih.gov]
- 9. agscientific.com [agscientific.com]
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